

Application Notes and Protocols for Yttrium-89

Labeling of Organic Molecules

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Compound of Interest

Compound Name: Yttrium-89
Cat. No.: B1243484

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Introduction

Yttrium-89 (^{89}Y) is the only stable and naturally occurring isotope of yttrium, possessing a nuclear spin of $1/2$ and 100% natural abundance.^{[1][2]} These properties make it a valuable tool for nuclear magnetic resonance (NMR) spectroscopy, serving as a diamagnetic probe to characterize the coordination environment of metal-ligand complexes. In drug development and materials science, labeling organic molecules with ^{89}Y allows for detailed structural and dynamic studies, complementing techniques that utilize radioactive yttrium isotopes like ^{90}Y for therapeutic applications.^[3]

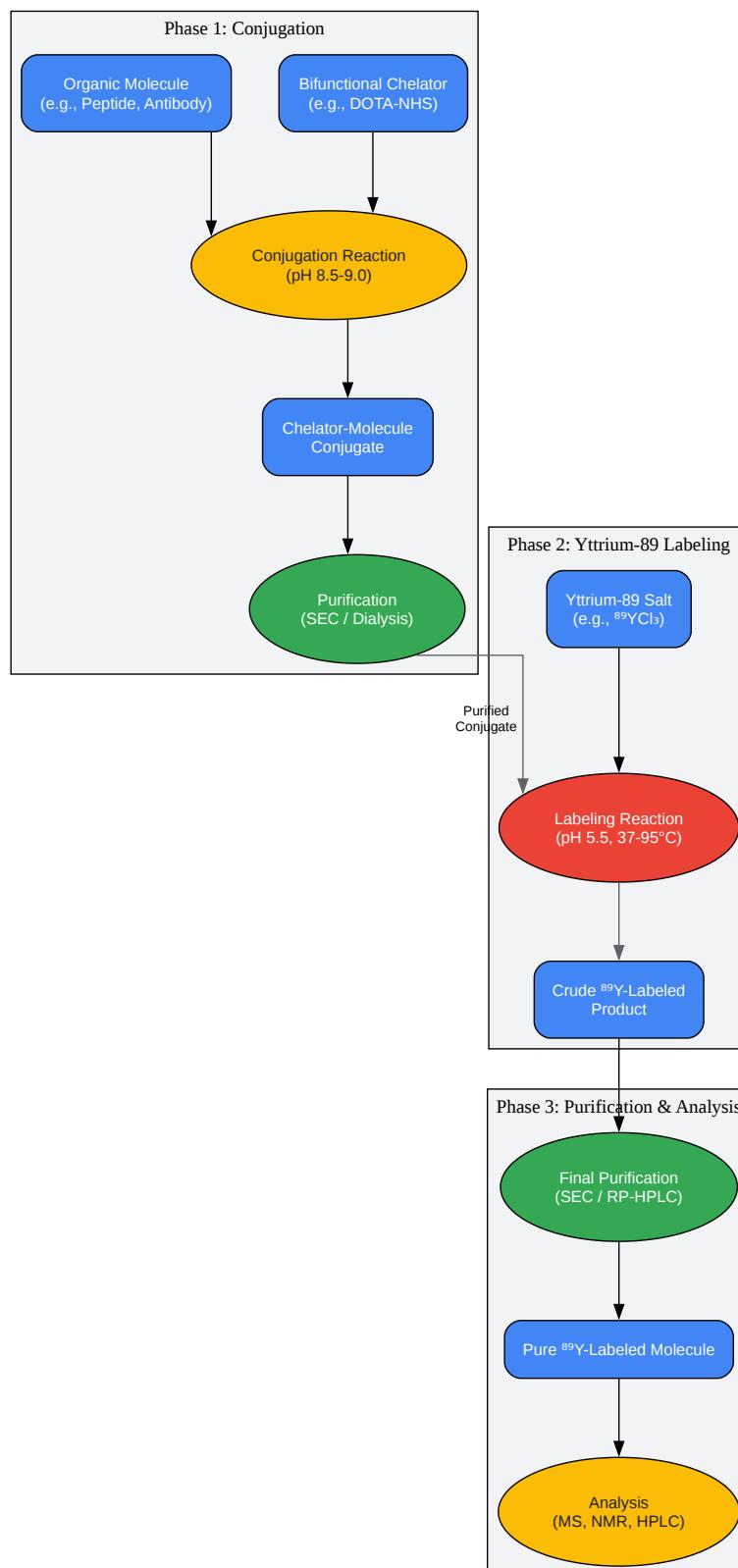
This document provides a comprehensive protocol for the covalent attachment of a bifunctional chelator to an organic molecule and the subsequent complexation of **Yttrium-89**. The methodologies are based on well-established principles of bioconjugation and coordination chemistry, drawing parallels from protocols for radiometals such as Yttrium-90 and Zirconium-89.^{[1][4][5]}

General Workflow for ^{89}Y Labeling

The overall process involves three main stages:

- Conjugation: A bifunctional chelator is covalently attached to the organic molecule of interest.

- Labeling: The chelator-conjugated molecule is reacted with a **Yttrium-89** salt under optimized conditions to form a stable complex.
- Purification and Analysis: The ⁸⁹Y-labeled molecule is purified from unreacted components and its identity and purity are confirmed.

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